

Generating PPZ2 Knockout and Knockdown Models: Application Notes and Protocols

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Compound of Interest

Compound Name: PPZ2

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These application notes provide detailed protocols for generating knockout and knockdown models of the protein phosphatase Z2 (**PPZ2**) gene. Given that **PPZ2** and its functionally redundant paralog PPZ1 are well-characterized in *Saccharomyces cerevisiae* (yeast), the primary focus of the knockout protocol will be on this model organism. The knockdown protocols will be detailed for mammalian cell lines, as RNA interference (RNAi) is a more common technique in these systems.

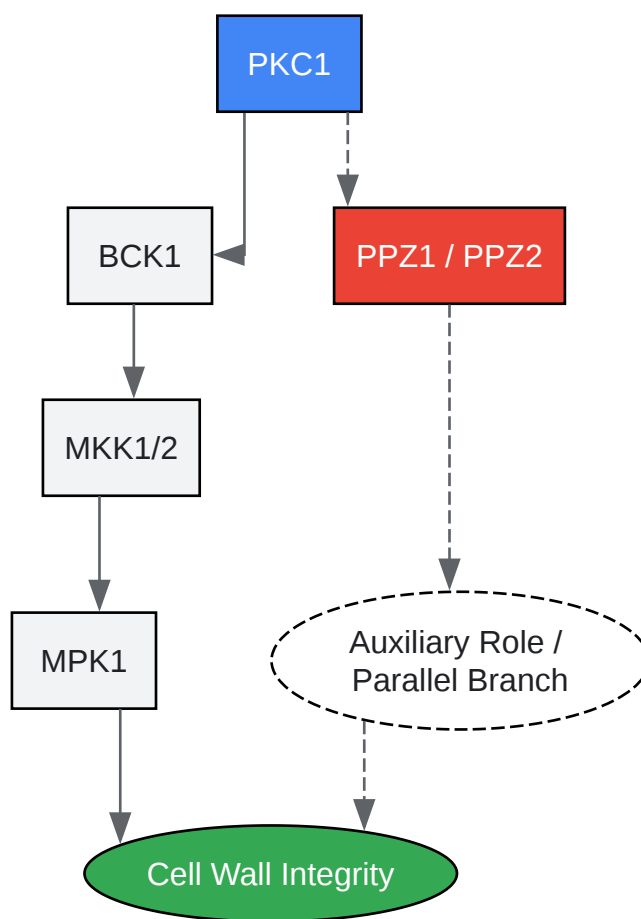
Introduction to PPZ2

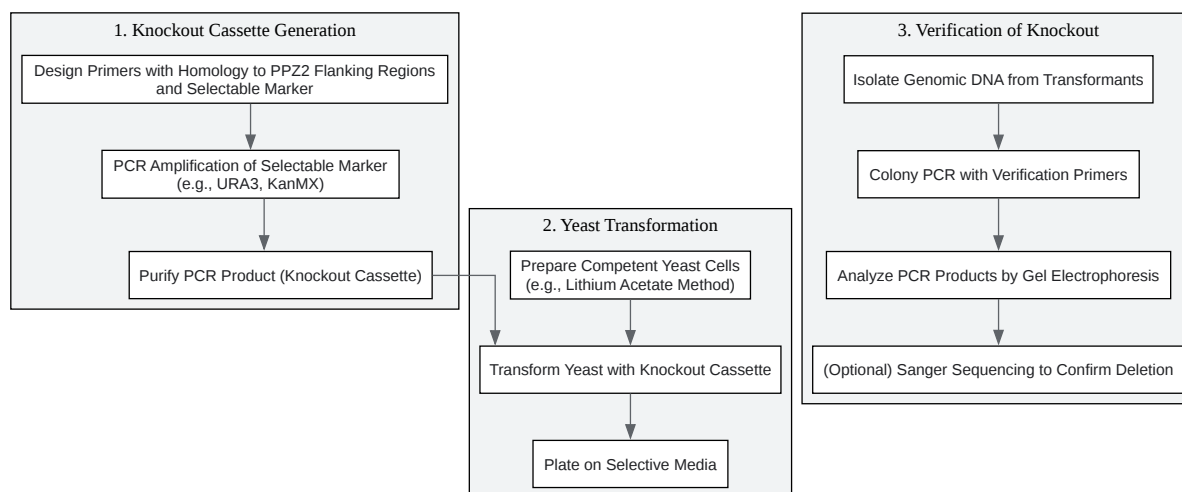
PPZ2 is a serine/threonine protein phosphatase, isoform of Ppz1p, found in *Saccharomyces cerevisiae*.^[1] It plays a crucial role in various cellular processes, including the regulation of potassium transport, which in turn affects osmotic stability, cell cycle progression, and tolerance to high salt concentrations.^[1] **PPZ2** is functionally redundant with the closely related PPZ1 gene.^{[2][3]} The deletion of both PPZ1 and **PPZ2** results in a temperature-dependent cell lysis defect, highlighting their importance in maintaining cell wall integrity.^{[2][3]} These phosphatases are involved in the PKC1-mediated cell integrity pathway.^{[2][3]}

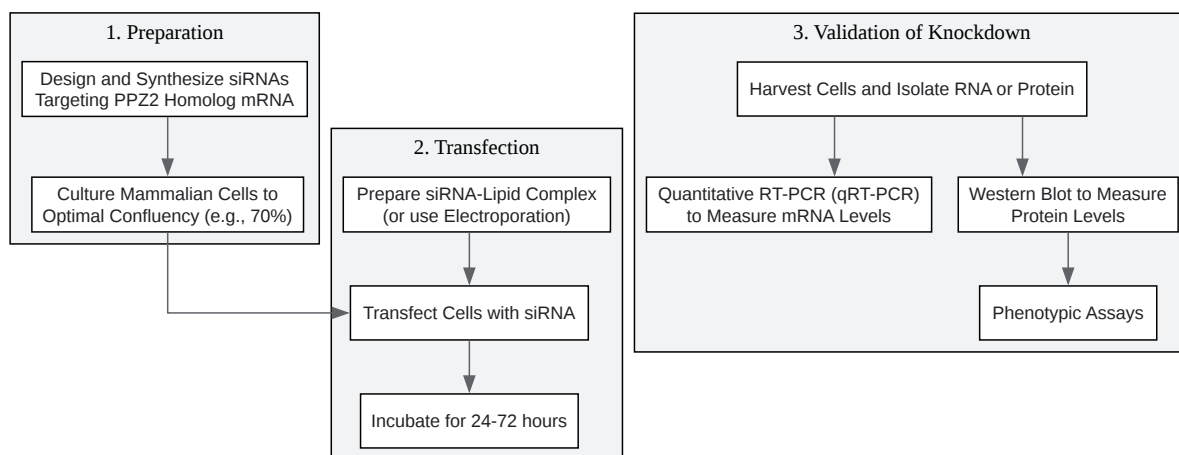
PPZ2 Signaling Pathway

PPZ1 and **PPZ2** are implicated as auxiliary components or as acting on a branch of the PKC1-mediated pathway, which is crucial for yeast cell growth and cell wall remodeling. The pathway

involves a cascade of protein kinases leading to the activation of the mitogen-activated protein kinase (MAPK) homolog, Mpk1p.







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References

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- 2. A pair of functionally redundant yeast genes (PPZ1 and PPZ2) encoding type 1-related protein phosphatases function within the PKC1-mediated pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A pair of functionally redundant yeast genes (PPZ1 and PPZ2) encoding type 1-related protein phosphatases function within the PKC1-mediated pathway - PubMed [pubmed.ncbi.nlm.nih.gov]

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